

In Vitro Anti-Angiogenic Properties of Toceranib Phosphate: A Technical Guide

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Compound of Interest

Compound Name: Toceranib Phosphate

Cat. No.: B1683195

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Toceranib phosphate, a multi-kinase inhibitor, has demonstrated significant anti-tumor and anti-angiogenic activity.[1] Its primary mechanism of action involves the competitive inhibition of adenosine triphosphate (ATP) binding to the intracellular kinase domains of several receptor tyrosine kinases (RTKs), thereby preventing phosphorylation and subsequent downstream signaling.[2][3] This guide provides an in-depth overview of the in vitro anti-angiogenic properties of **Toceranib Phosphate**, focusing on its effects on endothelial cells and the underlying signaling pathways. The information presented is intended to support further research and drug development efforts in the field of angiogenesis.

Mechanism of Action and Target Inhibition

Toceranib Phosphate selectively targets members of the split-kinase RTK family, with high potency against Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2, also known as KDR or Flk-1) and Platelet-Derived Growth Factor Receptor Beta (PDGFR-β).[1][2] These receptors are crucial mediators of angiogenesis. VEGFR-2 is a key regulator of endothelial cell proliferation, migration, and survival, while PDGFR-β, expressed on pericytes, is essential for the recruitment of these cells to stabilize newly formed blood vessels.[4][5][6]

Quantitative Inhibition Data

The inhibitory activity of **Toceranib Phosphate** against its primary targets has been quantified in cell-free and cell-based assays.

Target	Parameter	Value	Cell Line	Reference
VEGFR-2 (KDR/FIk-1)	Ki	6 nM	Cell-free assay	[1][2]
PDGFR-β	Ki	5 nM	Cell-free assay	[1][2]
c-Kit	IC50	< 10 nM	C2 Canine Mastocytoma	[1]
c-Kit	IC50	5.28 nM	Mastocytoma Cell Line	[7]

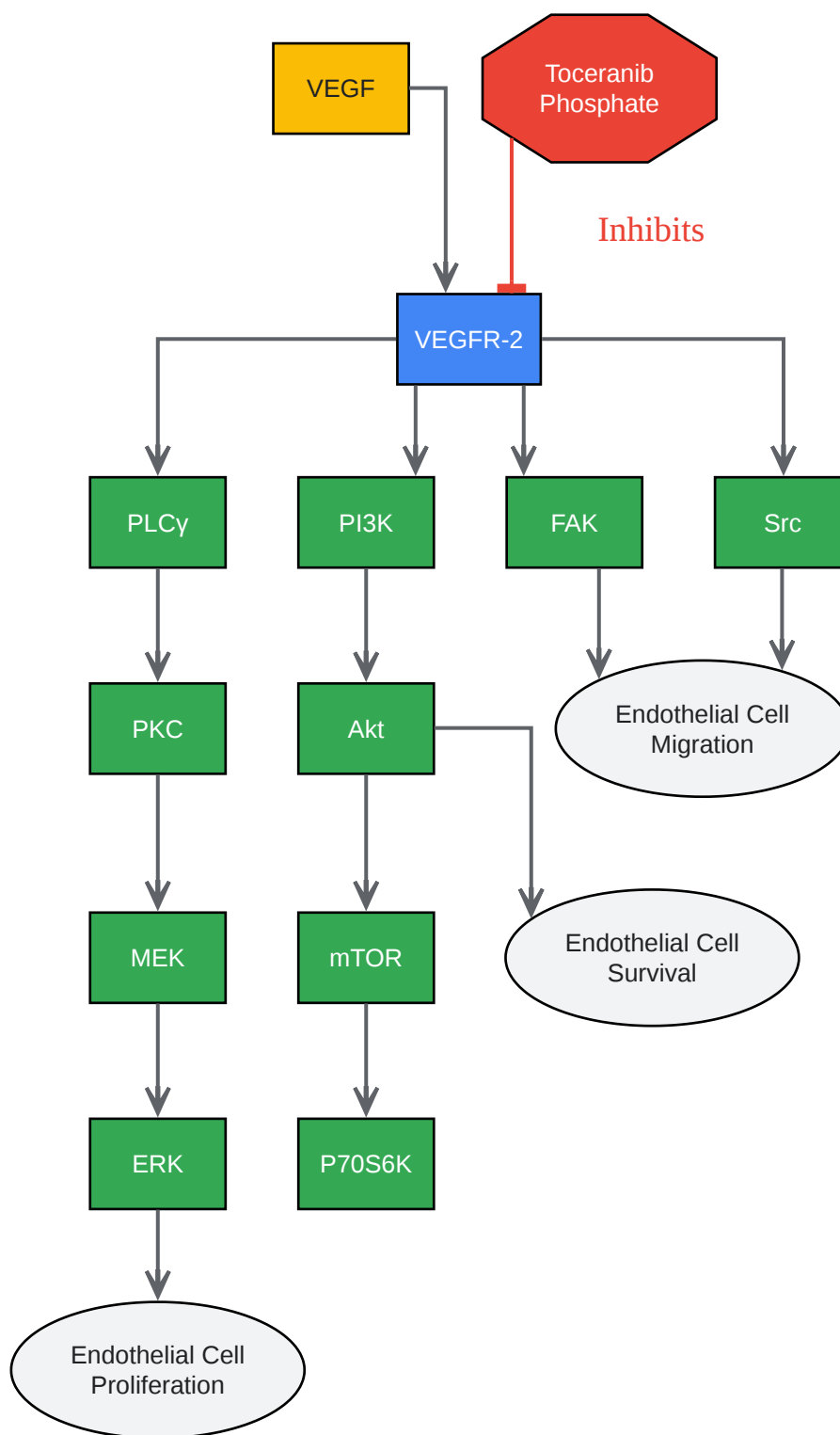
Note: While specific IC50 values for endothelial cell lines are not readily available in the cited literature, the potent Ki and c-Kit IC50 values in the low nanomolar range strongly suggest a similar efficacy in endothelial cells, which should be experimentally determined.

Signaling Pathways

Toceranib Phosphate exerts its anti-angiogenic effects by disrupting the downstream signaling cascades of VEGFR-2 and PDGFR-β.

VEGFR-2 Signaling Pathway Inhibition

Activation of VEGFR-2 by its ligand, VEGF, triggers a cascade of intracellular events promoting angiogenesis. **Toceranib Phosphate** blocks the initial autophosphorylation of the receptor, thereby inhibiting these downstream pathways.

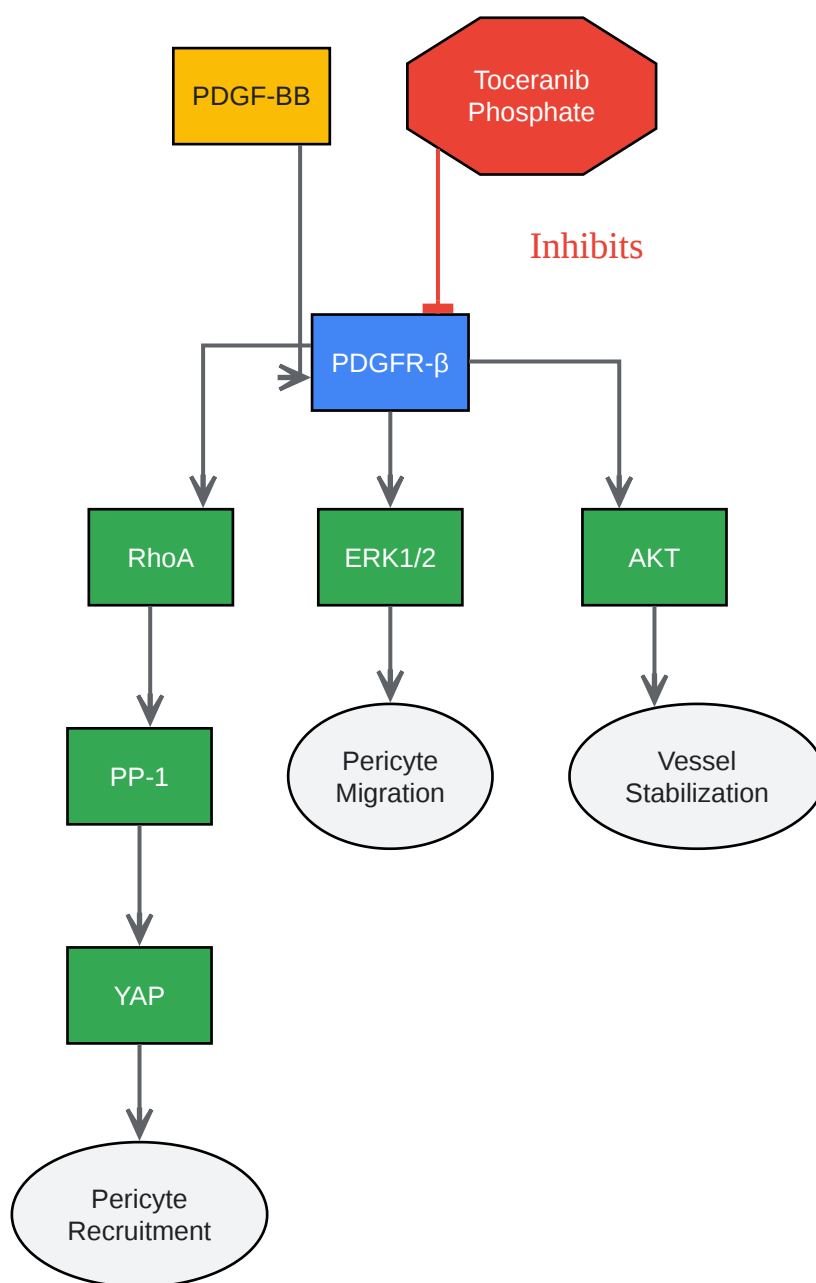


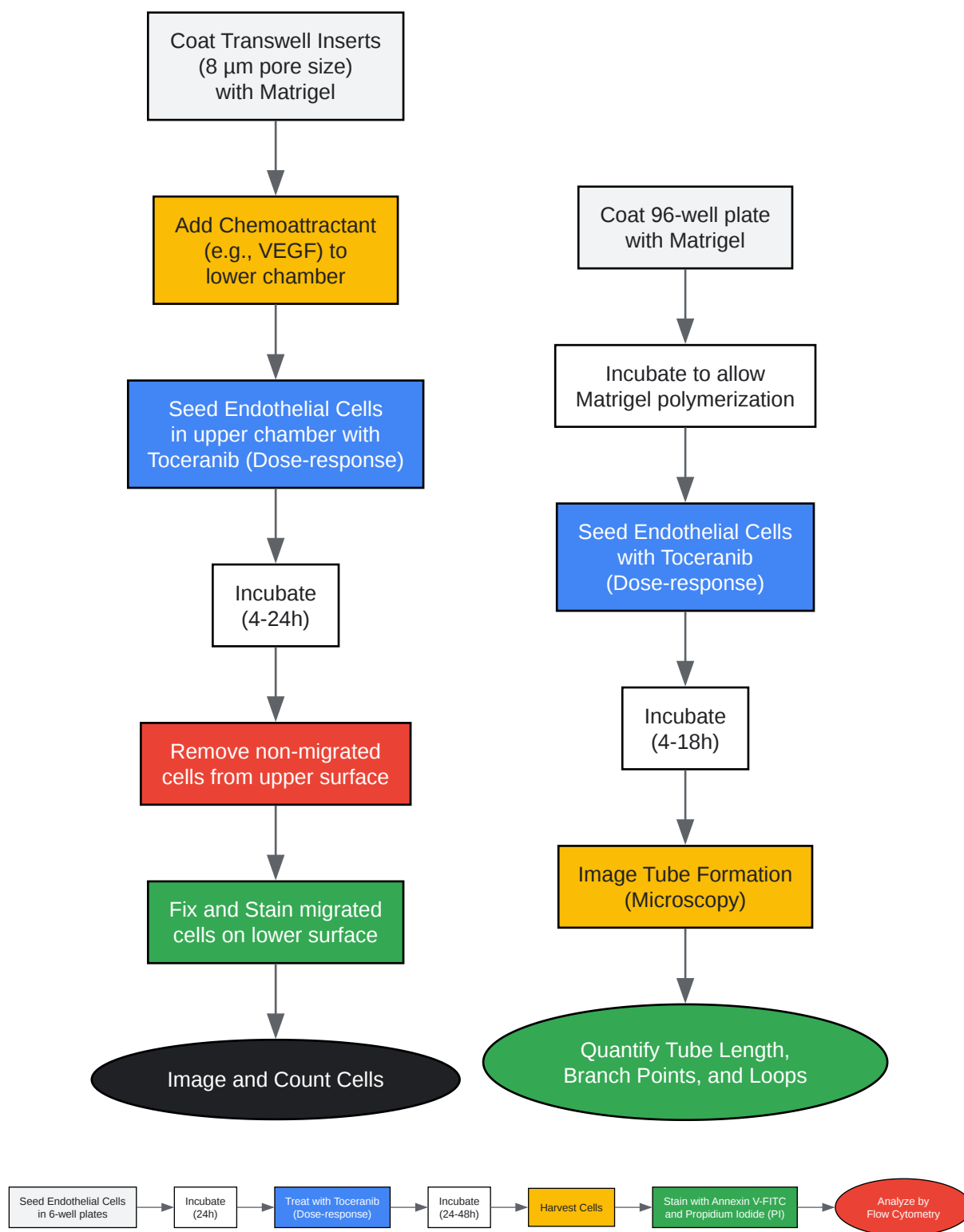
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Caption: Inhibition of VEGFR-2 signaling by **Toceranib Phosphate**.

PDGFR- β Signaling Pathway Inhibition

PDGF-BB binding to PDGFR- β on pericytes is a critical step for their recruitment and the subsequent stabilization of new blood vessels. **Toceranib Phosphate**'s inhibition of PDGFR- β disrupts this interaction.





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